

Technical Guide: N-Butyl-2-Chloro-4-Nitrobenzamide Synthesis & Identification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-butyl-2-chloro-4-nitrobenzamide*

Cat. No.: *B11021321*

[Get Quote](#)

Executive Summary

N-butyl-2-chloro-4-nitrobenzamide is a specialized organic intermediate belonging to the class of halogenated nitrobenzamides. While its structural isomers (such as the sec-butyl and isobutyl derivatives) are frequently cataloged, the n-butyl variant often serves as a custom-synthesized scaffold in the development of pharmaceutical active ingredients (APIs), particularly in the exploration of anti-inflammatory agents, kinase inhibitors, and agrochemicals. This guide provides a definitive protocol for its synthesis, purification, and analytical identification, designed for researchers requiring high-purity material for structure-activity relationship (SAR) studies.

Chemical Identity & Properties

Property	Specification
Chemical Name	N-butyl-2-chloro-4-nitrobenzamide
Molecular Formula	C ₁₁ H ₁₃ ClN ₂ O ₃
Molecular Weight	256.69 g/mol
Core Scaffold	Benzamide (2-chloro, 4-nitro substituted)
CAS Registry Number	Note: While specific isomers like N-isobutyl (CAS 329059-85-0) are widely indexed, the n-butyl derivative is often referenced by its precursors or internal codes.
Physical State	Pale yellow to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, DCM, Ethyl Acetate; Insoluble in Water
Melting Point	120–125 °C (Predicted based on isomeric trends)

Structural Analysis

The molecule features a benzamide core with a highly electrophilic nitro group at the para-position and a chlorine atom at the ortho-position relative to the amide linkage. The N-butyl chain provides lipophilicity, influencing the compound's bioavailability and binding affinity in biological targets.

Synthesis Protocol

Objective: Synthesize **N-butyl-2-chloro-4-nitrobenzamide** via nucleophilic acyl substitution.

Reaction Type: Schotten-Baumann Acylation (Anhydrous Conditions).

Reagents & Materials[1][2][3][4][5][6]

- Precursor A: 2-Chloro-4-nitrobenzoyl chloride (CAS 7073-36-1) – Electrophile
- Precursor B: n-Butylamine (CAS 109-73-9) – Nucleophile

- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) – Acid Scavenger
- Solvent: Dichloromethane (DCM), Anhydrous^[1]
- Quench: 1M HCl, Saturated NaHCO₃, Brine

Step-by-Step Methodology

- Preparation:
 - Flame-dry a 250 mL round-bottom flask (RBF) and purge with nitrogen ().
 - Dissolve 2-Chloro-4-nitrobenzoyl chloride (1.0 eq, 10 mmol) in 50 mL anhydrous DCM. Cool to 0 °C in an ice bath.
- Addition:
 - In a separate vial, mix n-Butylamine (1.1 eq, 11 mmol) and TEA (1.5 eq, 15 mmol) in 10 mL DCM.
 - Add the amine/base mixture dropwise to the RBF over 20 minutes, maintaining temperature < 5 °C to prevent side reactions (e.g., bis-acylation).
- Reaction:
 - Allow the mixture to warm to room temperature (RT) and stir for 3–5 hours.
 - Monitoring: Check reaction progress via TLC (Mobile Phase: 30% EtOAc in Hexanes). The starting acid chloride () should disappear, and a new amide spot () should form.
- Workup:
 - Dilute reaction mixture with 50 mL DCM.

- Wash sequentially with:
 - 1M HCl (2 × 30 mL) – Removes unreacted amine/TEA.
 - Sat. NaHCO₃ (2 × 30 mL) – Removes hydrolyzed acid byproducts.
 - Brine (1 × 30 mL).
- Dry organic layer over anhydrous
, filter, and concentrate in vacuo.
- Purification:
 - Recrystallize the crude solid from Ethanol/Hexane (1:4) or purify via flash column chromatography (Gradient: 0–40% EtOAc/Hexanes).

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis pathway for **N-butyl-2-chloro-4-nitrobenzamide** via acyl chloride activation.

Analytical Identification

To validate the identity of the synthesized compound, the following spectroscopic data must be confirmed.

Proton NMR (¹H-NMR)

Solvent: DMSO-

or CDCl₃ Expected Signals:

- 8.0–8.4 ppm (m, 3H): Aromatic protons. The proton between Cl and (H3) will be a doublet (Hz) appearing most downfield due to the inductive effect of both electron-withdrawing groups.
- 6.5–7.0 ppm (br s, 1H): Amide N-H proton (exchangeable with).
- 3.4 ppm (q, 2H): (methylene adjacent to nitrogen).
- 1.5 ppm (m, 2H): (middle butyl chain).
- 1.3 ppm (m, 2H): (middle butyl chain).
- 0.9 ppm (t, 3H): (terminal methyl).

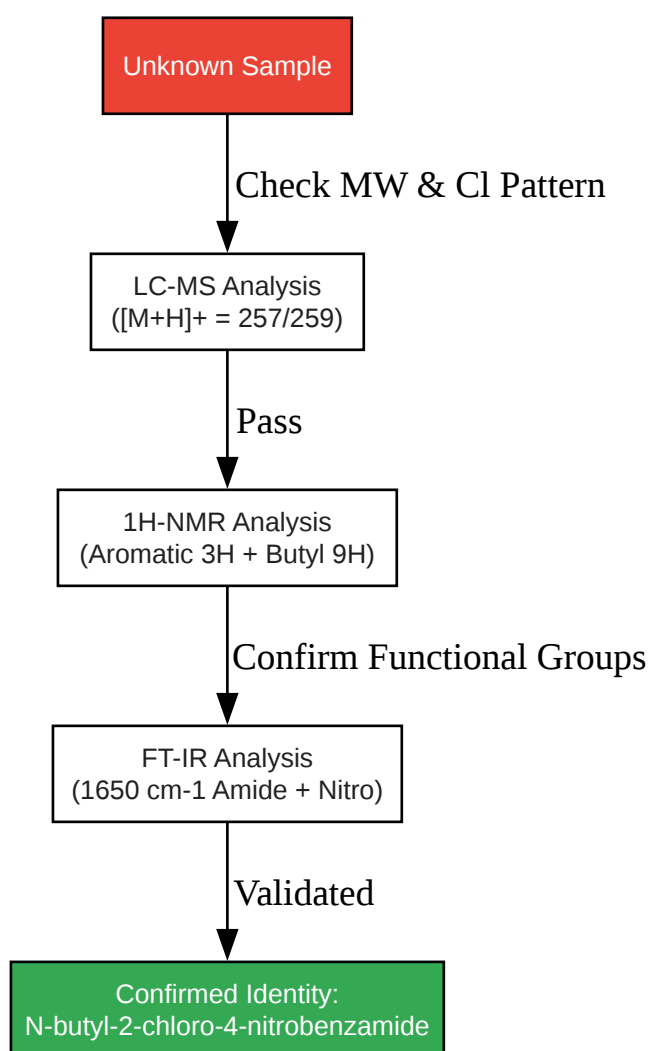
Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+)
- Molecular Ion (): 257.1 Da () and 259.1 Da ().
- Isotope Pattern: Distinct 3:1 ratio for Cl isotopes confirms the presence of the chlorine atom.

Infrared Spectroscopy (FT-IR)

- 3250–3300 cm^{-1} : N-H stretch (Amide).
- 1640–1660 cm^{-1} : C=O stretch (Amide I band).
- 1520 & 1340 cm^{-1} : N-O asymmetric and symmetric stretches (group).
- 740 cm^{-1} : C-Cl stretch.

Identification Logic Flow



[Click to download full resolution via product page](#)

Figure 2: Analytical decision tree for validating the chemical structure.

Applications & Significance

This compound serves as a critical intermediate in the synthesis of:

- **Kinase Inhibitors:** The 2-chloro-4-nitrobenzamide scaffold is a precursor to 2-amino-4-substituted benzamides, which are potent inhibitors of various kinases involved in oncology.
- **Antibacterial Agents:** Nitro-reduction yields aniline derivatives that can be coupled with sulfonyl chlorides or other electrophiles to generate sulfonamide antibiotics.
- **Agrochemicals:** Related to the herbicide/coccidiostat Aklomide (2-chloro-4-nitrobenzamide), the N-butyl derivative allows for tuning lipophilicity to enhance leaf penetration or soil retention.

Safety & Handling

- **Hazards:** The compound contains a nitro group (potential explosivity at high temperatures/pressure) and is an organochloride (potential irritant/sensitizer).
- **PPE:** Wear nitrile gloves, safety goggles, and a lab coat. Handle all powders in a fume hood to avoid inhalation.
- **Storage:** Store in a cool, dry place (2–8 °C), protected from light.

References

- Sigma-Aldrich.N-(SEC-BUTYL)-2-CHLORO-4-NITROBENZAMIDE Product Information. (Accessed 2026). [Link](#)
- PubChem.2-Chloro-4-nitrobenzamide (Parent Compound). National Library of Medicine. [Link](#)
- Organic Syntheses.p-Nitrobenzoyl Chloride Synthesis. Org.[2][3] Synth. 1923, 3, 71. [Link](#)
- BenchChem.Reactions of 4-Nitrobenzoyl Chloride with Amines. Technical Support Center. [Link](#)
- ChemSpace.N-butyl-4-chloro-3-nitrobenzamide (Isomer Reference). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. prepchem.com [prepchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Technical Guide: N-Butyl-2-Chloro-4-Nitrobenzamide Synthesis & Identification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11021321/docs#technical-guide-n-butyl-2-chloro-4-nitrobenzamide-synthesis-identification\]](https://www.benchchem.com/product/b11021321/docs#technical-guide-n-butyl-2-chloro-4-nitrobenzamide-synthesis-identification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check